

n-(2-Chlorophenyl)-2-fluorobenzamide CAS number and structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *n*-(2-Chlorophenyl)-2-fluorobenzamide

CAS No.: 1629-11-4

Cat. No.: B181650

[Get Quote](#)

An In-depth Technical Guide to **N-(2-Chlorophenyl)-2-fluorobenzamide**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **N-(2-Chlorophenyl)-2-fluorobenzamide**, a molecule of interest within the broader class of benzamides, which are pivotal in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field, offering insights into its synthesis, structural properties, potential applications, and safe handling.

Introduction: The Significance of the Benzamide Scaffold

Benzamides are a cornerstone in drug discovery, with derivatives demonstrating a vast spectrum of pharmacological activities, including antiemetic, antipsychotic, and anticancer properties. The incorporation of a fluorine atom, as seen in **N-(2-Chlorophenyl)-2-fluorobenzamide**, is a common strategy in medicinal chemistry to enhance metabolic stability,

binding affinity, and bioavailability of drug candidates.[1][2] The specific combination of a 2-chlorophenyl group and a 2-fluorobenzoyl moiety in the target molecule presents a unique electronic and steric profile, making it a subject of interest for exploring new therapeutic agents.

Chemical Identity and Structure

While a specific CAS number for **N-(2-Chlorophenyl)-2-fluorobenzamide** is not readily found in major chemical databases, its identity can be unequivocally established through its chemical structure and systematic nomenclature. It is possible that this compound is a novel or less-common research chemical.

- Systematic Name: **N-(2-Chlorophenyl)-2-fluorobenzamide**
- Molecular Formula: C₁₃H₉ClFNO
- Molecular Weight: 249.67 g/mol

Physicochemical Properties (Estimated)

The following table summarizes the estimated physicochemical properties based on known data for structurally related compounds like N-(2-Chlorophenyl)benzamide.[3][4]

Property	Estimated Value	Source/Basis
Melting Point	95-100 °C	Based on N-(2-Chlorophenyl)benzamide (96-97 °C)[3]
Boiling Point	> 270 °C at 760 mmHg	Based on N-(2-Chlorophenyl)benzamide (273.1 °C)[3]
Water Solubility	Low (estimated < 20 µg/mL)	Based on N-(2-Chlorophenyl)benzamide (19.2 µg/mL)[3]
LogP (predicted)	~3.0	Based on N-(2-chlorophenyl)-3-fluorobenzamide[5]

Structural Representation

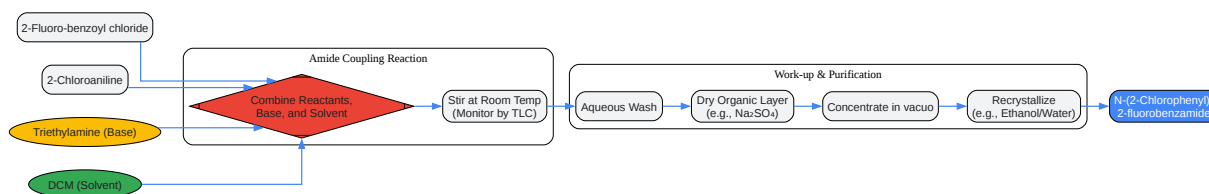
The structure comprises a 2-fluorobenzoyl group attached to a 2-chloroaniline through an amide linkage.

Caption: 2D Structure of **N-(2-Chlorophenyl)-2-fluorobenzamide**.

Synthesis and Purification

The most direct and widely adopted method for synthesizing N-aryl benzamides is through the nucleophilic acyl substitution reaction between a substituted aniline and a benzoyl chloride.[1]
[6]

Proposed Synthetic Pathway



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **N-(2-Chlorophenyl)-2-fluorobenzamide**.

Detailed Experimental Protocol

This protocol is based on standard procedures for similar benzamide syntheses.[1][7]

- **Reaction Setup:** To a solution of 2-chloroaniline (1.0 equivalent) in dichloromethane (DCM) in a round-bottom flask under an inert atmosphere, add triethylamine (1.2 equivalents) as a base to scavenge the HCl byproduct.
- **Addition of Acyl Chloride:** Slowly add a solution of 2-fluorobenzoyl chloride (1.05 equivalents) in DCM to the stirred aniline solution at 0 °C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 4-6 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Work-up:** Upon completion, wash the reaction mixture sequentially with 1N HCl, saturated sodium bicarbonate solution, and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **N-(2-Chlorophenyl)-2-fluorobenzamide**.

Structural Elucidation and Analytical Methods

Confirmation of the synthesized compound's identity and purity is achieved through a combination of spectroscopic and chromatographic techniques.

Spectroscopic Analysis

Technique	Expected Observations
^1H NMR	Aromatic protons in distinct regions, with splitting patterns influenced by chloro and fluoro substituents. A broad singlet for the N-H proton.
^{13}C NMR	Characteristic chemical shifts for the carbonyl carbon (~165 ppm) and aromatic carbons, with C-F coupling observable.[8]
FT-IR	Strong C=O stretch (~1650-1680 cm^{-1}), N-H stretch (~3300 cm^{-1}), and C-F/C-Cl stretches in the fingerprint region.
Mass Spec.	A molecular ion peak $[\text{M}]^+$ and/or $[\text{M}+\text{H}]^+$ corresponding to the calculated molecular weight, with a characteristic isotopic pattern for the chlorine atom.

Chromatographic Purity Assessment

High-Performance Liquid Chromatography (HPLC) is a standard method for determining the purity of the final compound.

Example HPLC-UV Protocol:[9][10]

- **Sample Preparation:** Accurately weigh and dissolve the sample in acetonitrile/water to a concentration of approximately 1 mg/mL. Filter through a 0.45 μm syringe filter.
- **Calibration Standards:** Prepare a series of standards from a certified reference material to establish linearity.
- **Chromatographic Conditions:**

Parameter	Recommended Condition
HPLC System	Standard HPLC with a UV-Vis or DAD detector
Column	Reversed-phase C18 (e.g., 250 mm x 4.6 mm, 5 μ m)
Mobile Phase	Gradient of Acetonitrile (B) and 0.1% Formic Acid in Water (A)
Flow Rate	1.0 mL/min
Detection	UV at ~254 nm
Injection Volume	10 μ L

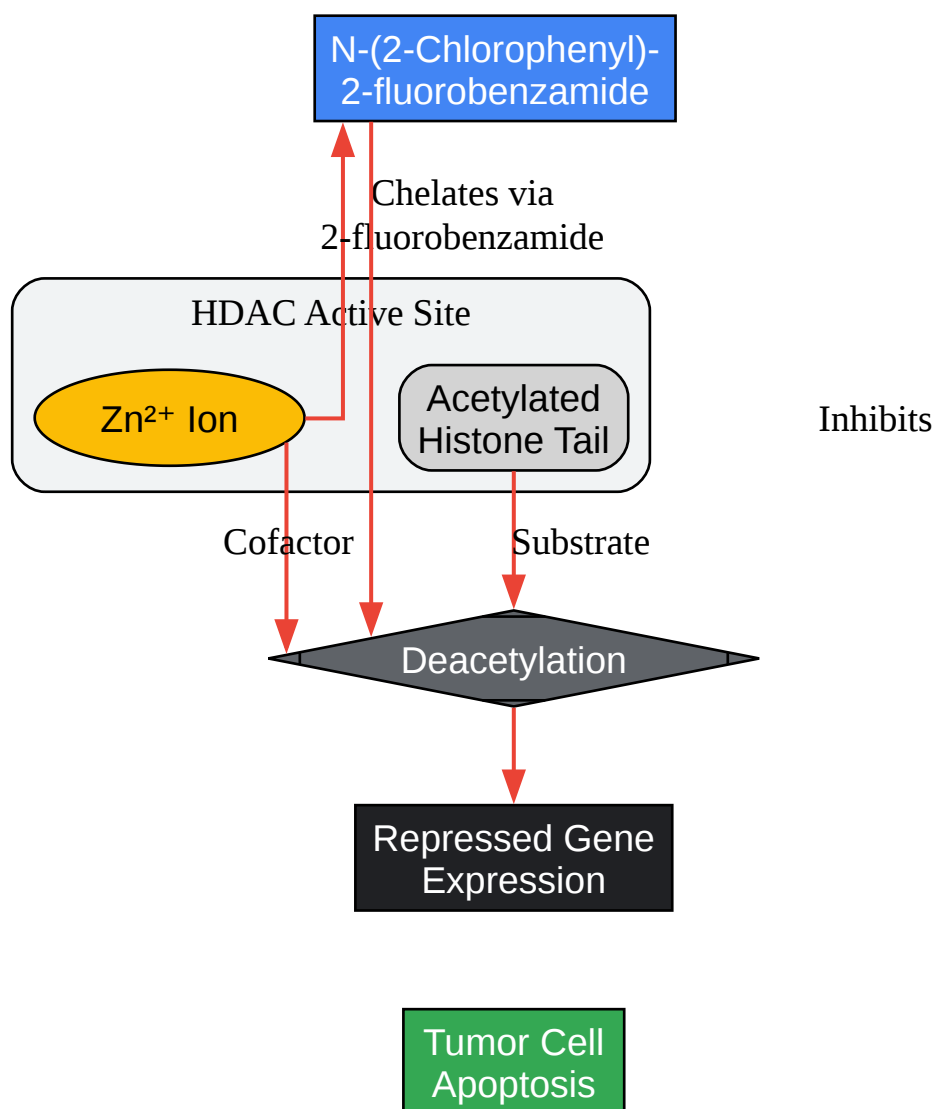
For more sensitive detection and structural confirmation, Liquid Chromatography-Mass Spectrometry (LC-MS) can be employed, often using electrospray ionization (ESI) in positive ion mode.^{[11][12]}

Potential Applications in Drug Discovery

The **N-(2-Chlorophenyl)-2-fluorobenzamide** scaffold is a promising starting point for the development of novel therapeutics, particularly in oncology and virology.

Anticancer Activity

Benzamide derivatives are known to act as inhibitors of various enzymes implicated in cancer, such as histone deacetylases (HDACs).^[13] Fluorinated benzamides, in particular, have been investigated as dual-target inhibitors. For example, N-benzyl-2-fluorobenzamides have been identified as dual inhibitors of EGFR and HDAC3 for the treatment of triple-negative breast cancer.^[14] The 2-fluorobenzamide moiety is thought to chelate with the zinc ion in the active site of HDACs.^[14]



[Click to download full resolution via product page](#)

Caption: Putative mechanism of HDAC inhibition by a 2-fluorobenzamide derivative.

Antiviral Potential

Certain N-phenylbenzamide derivatives have demonstrated potent anti-HBV (Hepatitis B virus) activity.[15] The mechanism is believed to involve the upregulation of the host antiviral protein APOBEC3G.[15] Given these precedents, **N-(2-Chlorophenyl)-2-fluorobenzamide** could be a valuable candidate for screening in antiviral assays.

Safety and Handling

As with any research chemical, **N-(2-Chlorophenyl)-2-fluorobenzamide** should be handled with care, following standard laboratory safety protocols. The safety information provided here is based on data for related compounds like 2-chlorobenzamide and 2-fluorobenzoyl chloride.
[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Hazard Identification

- May be harmful if swallowed or inhaled.[\[17\]](#)
- Causes skin and serious eye irritation.[\[20\]](#)
- May cause respiratory irritation.[\[20\]](#)

Recommended Handling Procedures

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
[\[18\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[17\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[17\]](#)
 - Skin Protection: Wear compatible chemical-resistant gloves (e.g., nitrile) and a lab coat.
[\[19\]](#)
 - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.[\[19\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[17\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[16\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
[\[16\]](#)

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[16\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[\[17\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[\[16\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Seek medical attention.[\[16\]](#)

References

- ResearchGate. (2020). Synthesis of Dichlorobenzamide Derivatives: Crystal Structures of 3,5-Dichloro-N-(2-chlorophenyl)benzamide and 3,5-Dichloro-N-(4-chlorophenyl)benzamide. [\[Link\]](#)
- PubChemLite. N-[2-(4-chlorophenyl)ethyl]-2-fluorobenzamide. [\[Link\]](#)
- Journal of Young Pharmacists. (2024). Synthesis, Characterization and in vivo Biological Activity of n-(2-chlorophenyl)-2-(2-methyl-5-nitro-1h-imidazol-1-yl) Acetamide and its Derivatives. [\[Link\]](#)
- SciSpace. (2020). Design, Synthesis and Characterization of Some Novel benzamide derivatives and it's Pharmacological Screening. [\[Link\]](#)
- Capot Chemical. (2020). Material Safety Data Sheet - 2-CHLORO-4-FLUOROBENZAMIDE. [\[Link\]](#)
- PubChemLite. N-(2-chlorophenyl)-3-fluorobenzamide (C₁₃H₉ClFNO). [\[Link\]](#)
- PubChemLite. N-(2-benzoyl-4-chlorophenyl)-2-fluorobenzamide (C₂₀H₁₃ClFNO₂). [\[Link\]](#)
- PubChem. N-(4-chlorophenyl)-2-fluorobenzamide. [\[Link\]](#)

- MDPI. (2023). N-(2,3-Difluorophenyl)-2-fluorobenzamide. [[Link](#)]
- PubChem. N-(2-Chlorophenyl)benzamide. [[Link](#)]
- Wiley. N-(2-Chlorophenyl)-3-fluorobenzamide - Optional[¹³C NMR] - Chemical Shifts. [[Link](#)]
- csbsju.edu. Analytical methods for the determination of pharmaceuticals in aqueous environmental samples. [[Link](#)]
- SciSpace. Synthesis and Bioactivity of N-(4-Chlorophenyl)-4-Methoxy-3-(Methylamino) Benzamide as a Potential Anti-HBV Agent. [[Link](#)]
- PubMed. (2025). Discovery and structural-activity relationship of N-benzyl-2-fluorobenzamides as EGFR/HDAC3 dual-target inhibitors for the treatment of triple-negative breast cancer. [[Link](#)]
- Journal of Applied Pharmaceutical Science. (2026). A sensitive green analytical LC-MS/MS method for the quantification of trace levels of nine nitrosamine impurities in Zaltoprofen bulk drug. [[Link](#)]
- National Science Review. (2024). 2'-Fluorinated nucleoside chemistry for new drug discovery: achievements and prospects. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. N-(2,3-Difluorophenyl)-2-fluorobenzamide | MDPI [mdpi.com]
2. 2'-Fluorinated nucleoside chemistry for new drug discovery: achievements and prospects - PubMed [pubmed.ncbi.nlm.nih.gov]
3. echemi.com [echemi.com]
4. N-(2-Chlorophenyl)benzamide | C₁₃H₁₀ClNO | CID 13918 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. PubChemLite - N-(2-chlorophenyl)-3-fluorobenzamide (C13H9ClFNO) [pubchemlite.lcsb.uni.lu]
- 6. Buy N-[(3-chlorophenyl)methyl]-4-fluorobenzamide | 895696-66-9 [smolecule.com]
- 7. researchgate.net [researchgate.net]
- 8. spectrabase.com [spectrabase.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. employees.csbsju.edu [employees.csbsju.edu]
- 12. japsonline.com [japsonline.com]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. Discovery and structural-activity relationship of N-benzyl-2-fluorobenzamides as EGFR/HDAC3 dual-target inhibitors for the treatment of triple-negative breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. scispace.com [scispace.com]
- 16. fishersci.com [fishersci.com]
- 17. fishersci.com [fishersci.com]
- 18. tcichemicals.com [tcichemicals.com]
- 19. capotchem.com [capotchem.com]
- 20. aksci.com [aksci.com]
- To cite this document: BenchChem. [n-(2-Chlorophenyl)-2-fluorobenzamide CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181650/docs#n-2-chlorophenyl-2-fluorobenzamide-cas-number-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)